

A Technical Guide to the Solubility of TEGOSOFT® 189 in Organic Solvents

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Compound of Interest

Compound Name: TEGOSOFT 189

Cat. No.: B1169835

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This technical guide provides an in-depth overview of the solubility characteristics of TEGOSOFT® 189, chemically known as Isononyl Isononanoate. While specific quantitative solubility data is not publicly available, this document synthesizes qualitative information from various sources to guide formulation development. It also outlines a general experimental protocol for determining solubility and presents a logical workflow for solvent selection.

Core Concepts: Understanding the Solubility of TEGOSOFT® 189

TEGOSOFT® 189 is a highly branched, low-molecular-weight emollient ester.^[1] Its chemical structure, an ester of isononanoic acid and isononyl alcohol, results in a non-polar nature, which dictates its solubility profile.^[2] Generally, it is characterized by its poor solubility in water and high solubility in organic solvents and oils.^{[2][3]} This makes it a versatile ingredient in a wide array of cosmetic and pharmaceutical applications, where it functions as an emollient, skin-conditioning agent, and solvent.^[4]

Qualitative Solubility Profile

Based on available technical literature, the solubility of TEGOSOFT® 189 can be summarized as follows:

Solvent Class	Solubility Description	Reference
Water	Insoluble/Poorly soluble	[2] [3]
Oils (Mineral and Vegetable)	Soluble / Excellent Compatibility	[1] [4]
Esters	Soluble / Excellent Compatibility	[1] [3] [4]
Volatile Silicones	Excellent Compatibility	[1] [4]
Organic Solvents (General)	Highly Soluble	[2]

Note: The term "soluble" or "compatible" in this context generally implies miscibility at typical formulation concentrations.

Experimental Protocol for Solubility Determination

While a specific, standardized protocol for TEGOSOFT® 189 was not found, a general methodology for determining the solubility of an organic compound like an emollient ester in various organic solvents can be described. This protocol is based on common laboratory practices for solubility testing.

Objective: To determine the solubility of TEGOSOFT® 189 in a selection of organic solvents at a specified temperature (e.g., 25°C).

Materials:

- TEGOSOFT® 189 (Isononyl Isononanoate)
- A range of organic solvents (e.g., ethanol, isopropanol, ethyl acetate, acetone, hexane, cyclomethicone, mineral oil)
- Analytical balance
- Volumetric flasks
- Vials or test tubes with closures

- Magnetic stirrer and stir bars or a vortex mixer
- Constant temperature bath or incubator
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrument for quantification (e.g., Gas Chromatograph with Flame Ionization Detector (GC-FID) or a calibrated viscometer/densitometer)

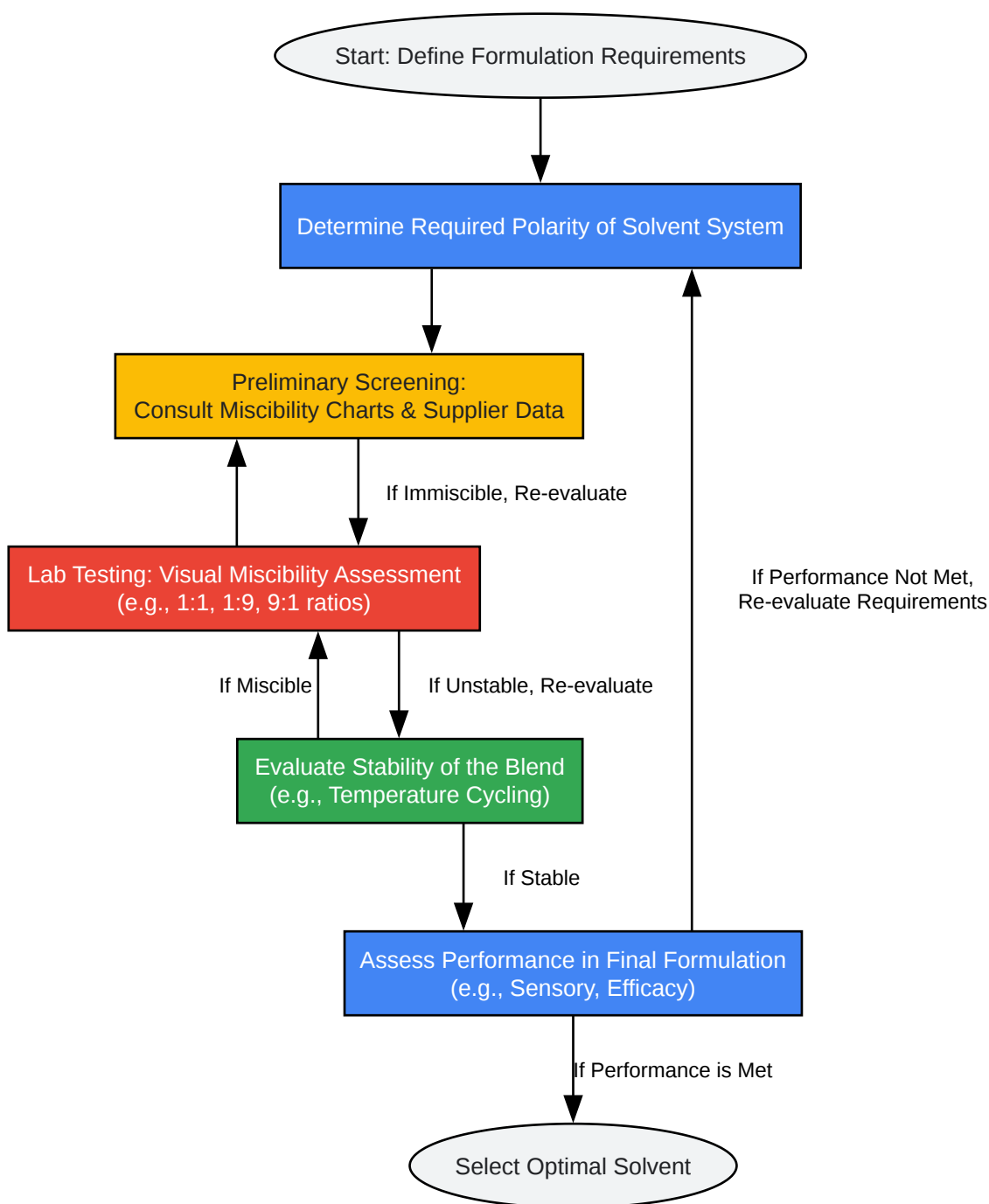
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of TEGOSOFT® 189 to a known volume of each selected organic solvent in a series of vials. The excess is crucial to ensure saturation.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature bath set to the desired temperature (e.g., 25°C).
 - Agitate the mixtures for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
 - After the equilibration period, allow the vials to stand undisturbed in the constant temperature bath for a sufficient time to allow the undissolved TEGOSOFT® 189 to settle.
 - Carefully extract a clear aliquot of the supernatant (the saturated solution) using a syringe.
 - Filter the aliquot through a syringe filter compatible with the solvent to remove any remaining suspended particles.
- Quantification of Solute:
 - Accurately weigh a specific volume of the filtered saturated solution.

- Evaporate the solvent under controlled conditions (e.g., using a rotary evaporator or a stream of inert gas) to leave behind the dissolved TEGOSOFT® 189.
- Weigh the residue. The solubility can then be calculated in terms of mass per volume of solvent (e.g., g/100 mL).
- Alternatively, for a more precise quantification, a pre-calibrated analytical method such as GC-FID can be used to determine the concentration of TEGOSOFT® 189 in the filtered saturated solution.
- Data Reporting:
 - Express the solubility as a quantitative value (e.g., g/100 mL, % w/w) for each solvent at the specified temperature.

Logical Workflow for Solvent Selection

The following diagram illustrates a logical workflow for selecting a suitable organic solvent for TEGOSOFT® 189 based on formulation requirements.



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Caption: Logical workflow for selecting a suitable solvent for TEGOSOFT® 189.

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